

Technical Guide to the Physical Properties of Ethyl Tetradecanoate-d27

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known and estimated physical properties of **Ethyl Tetradecanoate-d27**, a deuterated isotopologue of Ethyl Tetradecanoate. Due to the limited availability of experimental data for the deuterated species, this document leverages data from the non-deuterated analogue and established principles of isotope effects to offer a thorough profile for research and development purposes.

Core Physical Properties

The physical characteristics of **Ethyl Tetradecanoate-d27** are primarily influenced by the substitution of 27 hydrogen atoms with deuterium. This isotopic substitution leads to a notable increase in molecular weight and can cause slight alterations in other physical properties such as density and boiling point. A direct comparison with its non-deuterated counterpart, Ethyl Tetradecanoate, is provided below.



Property	Ethyl Tetradecanoate	Ethyl Tetradecanoate-d27
Molecular Formula	C16H32O2	C16H5D27O2[1][2]
Molecular Weight	256.42 g/mol [3][4]	283.59 g/mol [1][2]
Melting Point	11-12 °C[3]	Estimated to be slightly higher than 11-12 °C
Boiling Point	178-180 °C at 12 mm Hg[3]	Estimated to be slightly higher than the non-deuterated form. [5][6][7][8]
Density	0.86 g/mL at 25 °C[3]	Estimated to be slightly higher than 0.86 g/mL.[9][10]
Refractive Index	n20/D 1.436[3]	Estimated to be slightly different from the non-deuterated form.[11]

Note on Estimated Values: The physical properties for **Ethyl Tetradecanoate-d27**, other than molecular formula and weight, are estimations. Generally, deuterated compounds exhibit slightly higher boiling points and densities compared to their non-deuterated counterparts due to the increased mass of deuterium.[5][6][7][9][10] The exact values for **Ethyl Tetradecanoate-d27** would require experimental determination.

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of liquid compounds like **Ethyl Tetradecanoate-d27**.

Melting Point Determination (Capillary Method)

The melting point is determined as the temperature range over which the solid-to-liquid phase transition occurs.

Methodology:



- Sample Preparation: A small amount of the solidified **Ethyl Tetradecanoate-d27** is finely powdered. The open end of a capillary tube is tapped into the powder to collect a small sample.[12] The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[12][13]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which provides controlled heating of the sample.[14][15]
- Determination: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[14]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[14][16]

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Methodology:

- Sample Preparation: A small volume (a few milliliters) of **Ethyl Tetradecanoate-d27** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[17][18][19]
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in a
 Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[18][19]
- Determination: The Thiele tube is gently heated, causing the temperature of the sample to rise. As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.[18] The heating is then discontinued.
- Data Recording: The temperature is carefully monitored as the liquid cools. The boiling point is the temperature at which the bubble stream ceases and the liquid begins to be drawn back into the capillary tube.[18][19]



Density Determination (Pycnometer Method)

Density is the mass per unit volume of a substance.

Methodology:

- Apparatus Preparation: A pycnometer (a flask with a specific, accurately known volume) is cleaned, dried, and its mass is precisely measured.
- Sample Measurement: The pycnometer is filled with **Ethyl Tetradecanoate-d27**. Care is taken to avoid air bubbles. The filled pycnometer is then weighed to determine the mass of the liquid.
- Calculation: The density is calculated by dividing the mass of the liquid by the known volume
 of the pycnometer. For higher accuracy, the temperature of the sample should be recorded
 as density is temperature-dependent.[20][21]

Refractive Index Determination (Abbe Refractometer)

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Methodology:

- Apparatus Calibration: The Abbe refractometer is calibrated using a standard liquid with a known refractive index, often distilled water.[22]
- Sample Application: A few drops of Ethyl Tetradecanoate-d27 are placed on the prism surface of the refractometer.
- Measurement: The prism is closed, and light is passed through the sample. The user looks
 through the eyepiece and adjusts the controls until the boundary line between the light and
 dark fields is sharp and centered on the crosshairs.[22]
- Data Recording: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperaturedependent.[22]



Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of a chemical compound such as **Ethyl Tetradecanoate-d27**.

Workflow for Physical Property Determination Start Compound Synthesis (Ethyl Tetradecanoate-d27) Purification & Verification Purification (e.g., Chromatography) Structural Verification (NMR, Mass Spectrometry) Physical Property Measurement **Melting Point Boiling Point Determination** Finalization Data Analysis & Comparison Technical Report



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Caption: Workflow for the determination of physical properties.

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